

Physicochemical properties of 3-(2-Chloro-4-methoxyphenoxy)azetidine

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Compound of Interest

Compound Name: 3-(2-Chloro-4-methoxyphenoxy)azetidine

CAS No.: 1220038-57-2

Cat. No.: B1441661

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An In-depth Technical Guide to the Physicochemical Properties of **3-(2-Chloro-4-methoxyphenoxy)azetidine**

Introduction

In modern medicinal chemistry, the azetidine scaffold has emerged as a crucial motif for the design of novel therapeutics.[1] As a four-membered, sp³-rich nitrogenous heterocycle, it confers a unique combination of structural rigidity and favorable physicochemical properties, often leading to improved aqueous solubility, enhanced metabolic stability, and better pharmacokinetic profiles compared to more conventional ring systems.[1][2] The compound **3-(2-Chloro-4-methoxyphenoxy)azetidine** is a key exemplar of this class, incorporating the azetidine core with a substituted phenoxy moiety relevant for molecular recognition and tuning of electronic properties.

This technical guide is designed for researchers, medicinal chemists, and drug development professionals. It provides a comprehensive overview of the core physicochemical properties of **3-(2-Chloro-4-methoxyphenoxy)azetidine** and details the rigorous, field-proven experimental

protocols required for their determination. The causality behind each experimental choice is explained to ensure a deep, mechanistic understanding, empowering scientists to generate reliable and reproducible data for informed decision-making in the drug discovery pipeline.

Compound Profile

A clear identification of the molecule is the foundation for any physicochemical analysis. The key identifiers and structural properties of **3-(2-Chloro-4-methoxyphenoxy)azetidine** are summarized below.

Property	Value	Source
Chemical Name	3-(2-Chloro-4-methoxyphenoxy)azetidine	-
CAS Registry Number	1220038-57-2	[3]
Molecular Formula	C ₁₀ H ₁₂ ClNO ₂	[3]
Molecular Weight	213.66 g/mol	[3]
Canonical SMILES	<chem>COC1=CC=C(OC2CNC2)C(Cl)=C1</chem>	[3]

Lipophilicity: The Partition Coefficient (LogP) and Distribution Coefficient (LogD)

Scientific Rationale: Lipophilicity is a critical determinant of a drug's pharmacokinetic and pharmacodynamic behavior, influencing its absorption, distribution, metabolism, excretion (ADME), and target engagement.[4] The partition coefficient (LogP) quantifies the lipophilicity of the neutral form of a molecule, while the distribution coefficient (LogD) accounts for both neutral and ionized species at a specific pH.[5][6] For an ionizable compound like **3-(2-Chloro-4-methoxyphenoxy)azetidine**, which contains a basic nitrogen, LogD at physiological pH (7.4) is the more biopharmaceutically relevant parameter.[5]

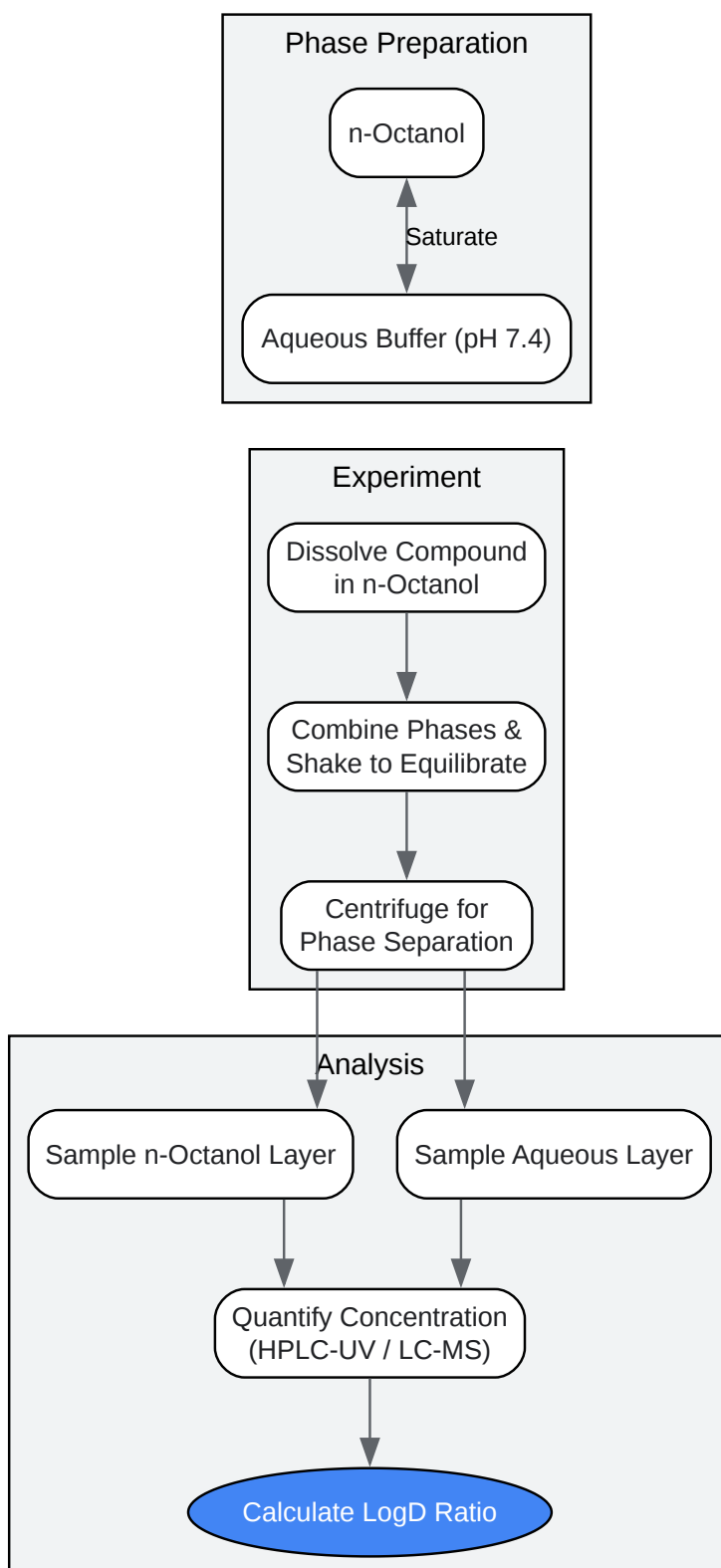
Methodology 1: Shake-Flask Method (The Gold Standard)

This method directly measures the partitioning of a compound between n-octanol and an aqueous buffer, and is considered the benchmark for accuracy.[4][6]

Experimental Protocol:

- **Phase Preparation:** Prepare two separate solutions: n-octanol saturated with aqueous buffer (e.g., 0.01 M PBS, pH 7.4) and the aqueous buffer saturated with n-octanol. This pre-saturation is critical to prevent volume changes during the experiment.[6]
- **Compound Dosing:** Prepare a stock solution of **3-(2-Chloro-4-methoxyphenoxy)azetidine** in the pre-saturated n-octanol.
- **Partitioning:** In a glass vial, combine a precise volume of the dosed n-octanol phase with a precise volume of the pre-saturated aqueous buffer.
- **Equilibration:** Seal the vial and shake vigorously for a set period (e.g., 1-3 hours) at a controlled temperature (e.g., 25°C) to allow the system to reach equilibrium.[4]
- **Phase Separation:** Centrifuge the vial at low speed to ensure a clean separation of the two phases.
- **Quantification:** Carefully sample an aliquot from both the n-octanol and the aqueous layers. Dilute each sample appropriately and determine the concentration of the compound using a validated analytical method, such as HPLC-UV or LC-MS/MS.[7]
- **Calculation:** The LogD is calculated using the following formula: $\text{LogD} = \log_{10} \left(\frac{[\text{Compound}]_{\text{n-octanol}}}{[\text{Compound}]_{\text{aqueous}}} \right)$

Causality & Trustworthiness: This protocol is self-validating because it directly measures the compound's concentration at equilibrium. The use of pre-saturated phases and precise quantification in both layers ensures that the resulting ratio is a true reflection of the molecule's partitioning behavior, providing a highly trustworthy and reproducible value.[4]



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Caption: Workflow for LogD Determination via Shake-Flask Method.

Methodology 2: Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

This indirect method correlates a compound's retention time on a hydrophobic stationary phase with its lipophilicity, offering much higher throughput than the shake-flask method.[\[5\]](#)[\[8\]](#)

Experimental Protocol:

- **System Setup:** Use an HPLC system equipped with a C18 column and a UV detector.
- **Calibration:** Prepare a set of 5-7 standard compounds with well-established, literature-reported LogP values that span a relevant range (e.g., 0 to 5).
- **Standard Analysis:** Inject each standard individually onto the column using an isocratic mobile phase (e.g., 60:40 acetonitrile:water) and record its retention time (t_r). Also, determine the column dead time (t_0) by injecting a non-retained compound (e.g., uracil).
- **Calibration Curve:** Calculate the capacity factor (k') for each standard: $k' = (t_r - t_0) / t_0$. Plot the known LogP values of the standards against their corresponding $\log(k')$ values. A linear regression of this plot serves as the calibration curve.
- **Sample Analysis:** Inject **3-(2-Chloro-4-methoxyphenoxy)azetidine** under the identical chromatographic conditions and determine its retention time and $\log(k')$.
- **Calculation:** Interpolate the LogP/D of the test compound from its $\log(k')$ using the linear regression equation derived from the standards.

Causality & Trustworthiness: The principle is that a more lipophilic compound will have a stronger interaction with the nonpolar C18 stationary phase, resulting in a longer retention time.

[\[8\]](#) By calibrating the system with known standards, a reliable correlation is established.

Performing injections in triplicate and ensuring the calibration curve has a high correlation coefficient ($r^2 > 0.98$) validates the accuracy of the determination.[\[4\]](#)

Data Summary: Lipophilicity

Parameter	Method	Result
LogP	RP-HPLC	Experimentally Determined Value

| LogD (pH 7.4) | Shake-Flask | Experimentally Determined Value |

Aqueous Solubility

Scientific Rationale: Aqueous solubility is a fundamental property that dictates a drug's dissolution rate and subsequent absorption, making it a cornerstone of pre-formulation and a key factor in early-stage compound triage.^{[7][9]} Poor solubility can mask a compound's true biological activity in assays and lead to low or variable bioavailability.^{[9][10]}

Methodology 1: Kinetic Solubility Assay (High-Throughput Screening)

This assay is ideal for early discovery phases to quickly rank compounds. It measures the solubility of a compound when rapidly precipitated from a DMSO stock solution.^{[10][11][12]}

Experimental Protocol:

- **Stock Solution:** Prepare a high-concentration stock solution of the compound in 100% dimethyl sulfoxide (DMSO) (e.g., 10 mM).
- **Serial Dilution:** Add small volumes of the DMSO stock to a 96-well plate containing aqueous buffer (e.g., PBS, pH 7.4) to create a range of concentrations. The final DMSO concentration should be kept low (e.g., <2%) to minimize co-solvent effects.^[10]
- **Incubation:** Shake the plate at room temperature for a short period (e.g., 2 hours).^[10]
- **Detection:** Measure the amount of precipitate formed. This is commonly done using laser nephelometry, which measures light scattering from insoluble particles.^[12] Alternatively, the plate can be filtered, and the concentration in the filtrate can be measured by UV spectroscopy.

- **Determination:** The kinetic solubility is defined as the highest concentration at which no significant precipitate is observed.

Causality & Trustworthiness: This method simulates the conditions of adding a compound from a concentrated organic stock into an aqueous assay buffer. While not a measure of true equilibrium solubility, it provides a highly relevant and reproducible value for ranking compounds and identifying potential liabilities for in vitro screening campaigns.[\[11\]](#)

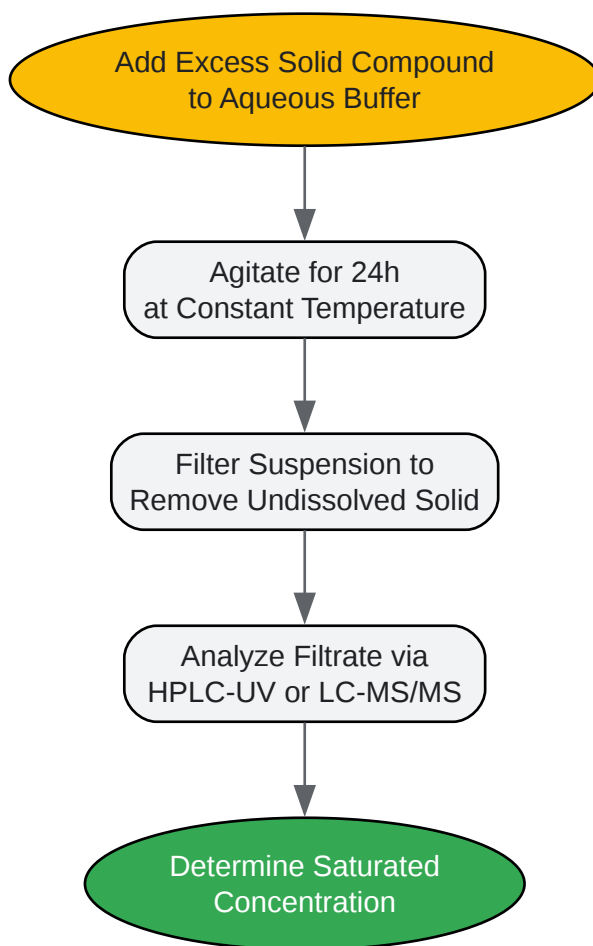
Methodology 2: Thermodynamic (Equilibrium) Solubility Assay

This method determines the true solubility of the most stable crystalline form of a compound at equilibrium and is essential for lead optimization and formulation development.[\[11\]](#)[\[12\]](#)

Experimental Protocol:

- **Suspension Preparation:** Add an excess amount of solid **3-(2-Chloro-4-methoxyphenoxy)azetidine** to a vial containing the aqueous buffer of interest (e.g., PBS, pH 7.4).
- **Equilibration:** Seal the vial and agitate it at a constant temperature (e.g., 25°C or 37°C) for an extended period (typically 24 hours) to ensure the solution is fully saturated and in equilibrium with the solid.[\[7\]](#)[\[12\]](#)
- **Separation:** Filter the suspension through a low-binding filter (e.g., 0.45 µm PVDF) to remove all undissolved solid.
- **Quantification:** Analyze the clear filtrate using a validated HPLC-UV or LC-MS/MS method against a standard curve prepared in the same buffer to determine the concentration of the dissolved compound.[\[7\]](#)

Causality & Trustworthiness: By allowing sufficient time for equilibration with an excess of solid, this protocol ensures the measurement reflects the maximum concentration of the compound that can be dissolved under the specified conditions.[\[9\]](#) This provides a definitive value critical for predicting in vivo dissolution and guiding formulation strategies.



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Caption: Workflow for Thermodynamic Solubility Determination.

Data Summary: Aqueous Solubility

Parameter	Method	Medium	Result (µg/mL)
Kinetic Solubility	Nephelometry	PBS, pH 7.4	Experimentally Determined Value

| Thermodynamic Solubility | HPLC-UV | PBS, pH 7.4 | Experimentally Determined Value |

Ionization Constant (pKa)

Scientific Rationale: The pKa value defines the pH at which a molecule's ionizable group is 50% ionized.^[13] For **3-(2-Chloro-4-methoxyphenoxy)azetidine**, the secondary amine within the azetidine ring is a basic center. Its pKa dictates the compound's charge state across the physiological pH range, profoundly impacting its solubility, membrane permeability, and potential for ionic interactions with biological targets.^{[14][15]}

Methodology 1: Potentiometric Titration

This is a robust and widely used method for directly measuring pKa.^[16]

Experimental Protocol:

- **Sample Preparation:** Accurately weigh and dissolve the compound in a solution of known ionic strength (e.g., 0.15 M KCl). A co-solvent like methanol may be required if aqueous solubility is low.
- **Titration:** Place the solution in a thermostatted vessel with a calibrated combination pH electrode. Titrate the solution by making stepwise additions of a standardized titrant (e.g., 0.1 M HCl for a basic compound).
- **Data Acquisition:** Record the pH value after each addition of titrant, allowing the reading to stabilize.
- **Data Analysis:** Plot the measured pH versus the volume of titrant added. The pKa is determined mathematically from the inflection point of the resulting sigmoidal titration curve, which corresponds to the point of 50% neutralization.^[16]

Causality & Trustworthiness: The method's strength lies in its direct measurement of pH changes as the basic nitrogen is protonated. Specialized software can perform multiparameter refinement of the titration curve, correcting for solvent effects and yielding a highly accurate thermodynamic pKa value.

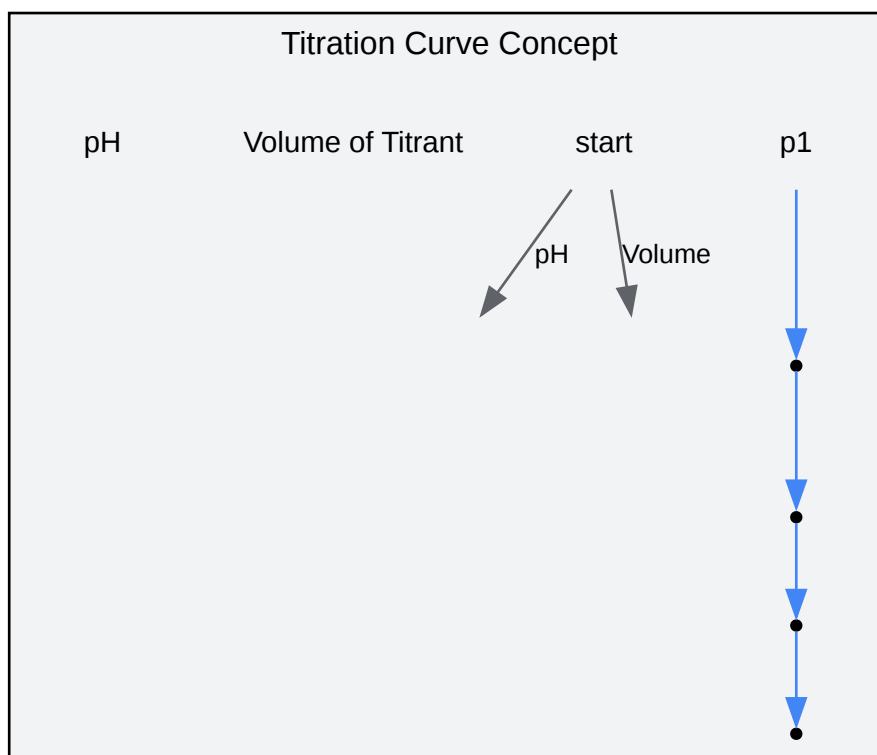
Methodology 2: UV-Vis Spectrophotometry

This method is applicable if the ionization of the functional group causes a change in the compound's UV-Vis absorbance spectrum, which is likely for this molecule due to the proximity of the azetidine nitrogen to the phenoxy chromophore.^[16]

Experimental Protocol:

- **Buffer Preparation:** Prepare a series of buffers covering a wide pH range (e.g., pH 2 to 12).
- **Sample Preparation:** Prepare solutions of the compound at a fixed concentration in each of the different pH buffers.
- **Spectral Acquisition:** Measure the full UV-Vis absorbance spectrum (e.g., 200-400 nm) for each solution.
- **Data Analysis:** Identify an analytical wavelength where the absorbance differs significantly between the fully protonated and neutral forms.
- **pKa Determination:** Plot the absorbance at the selected wavelength against the pH of the buffers. The resulting data will form a sigmoidal curve, and the inflection point of this curve is equal to the pKa.^[16]

Causality & Trustworthiness: The protonation state of the azetidine nitrogen can influence the electronic environment of the adjacent phenoxy chromophore, leading to a predictable and pH-dependent shift in the absorbance spectrum. This relationship provides a reliable, orthogonal method to potentiometry for pKa determination.



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